

Application Notes and Protocols for Catalysis with $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$

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Compound of Interest

Compound Name: $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$

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Introduction

$[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ (di-tert-butyl bipyridine nickel(II) chloride tetrahydrate) is a versatile and increasingly popular precatalyst in the field of organic synthesis.^[1] Its primary application lies in nickel/photoredox dual catalysis, a powerful strategy that enables the formation of carbon-carbon and carbon-heteroatom bonds under mild conditions. This approach merges the reactivity of a nickel catalyst with a photoredox catalyst, which, upon irradiation with visible light, facilitates single-electron transfer (SET) processes to generate radical intermediates. The nickel catalyst then intercepts these radicals to forge new chemical bonds.

This document provides detailed application notes and experimental protocols for the use of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ in key synthetic transformations, including decarboxylative arylations and couplings with 1,4-dihydropyridines.

Key Applications

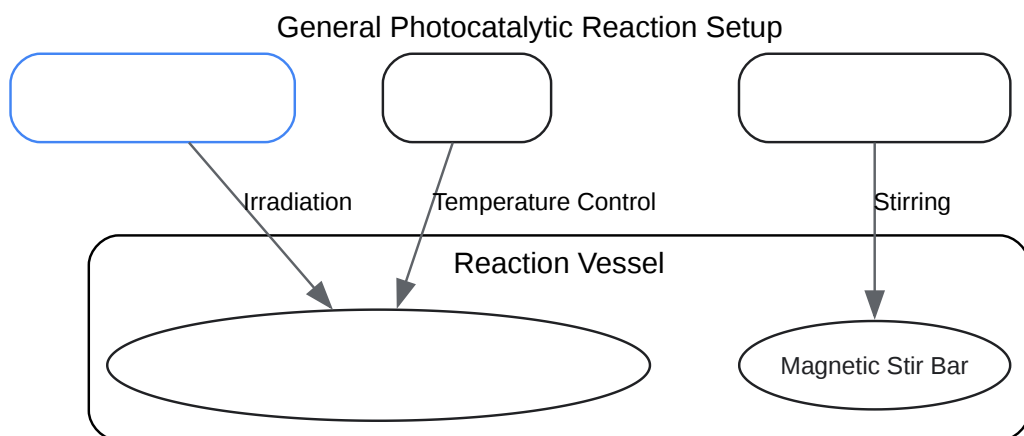
The $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ precatalyst is particularly effective in the following transformations:

- Decarboxylative Cross-Couplings: This method utilizes carboxylic acids as readily available and stable radical precursors for the formation of C(sp³)–C(sp²) bonds.[2]
- Coupling of 1,4-Dihydropyridines with Aryl Halides: 1,4-Dihydropyridines serve as effective precursors for C(sp³)-centered alkyl radicals, which can be coupled with a wide range of (hetero)aryl bromides.[3]
- Carbon-Oxygen (C-O) Bond Formation: This catalyst system can be employed for the challenging construction of C-O bonds, a crucial transformation in the synthesis of pharmaceuticals and natural products.[4]

Experimental Setup

A typical experimental setup for photocatalytic reactions using [Ni(dtbppy)(H₂O)₄]Cl₂ involves a reaction vessel (e.g., a quartz cuvette or a standard vial) positioned in front of a visible light source, typically a blue light-emitting diode (LED).[5][6][7] To ensure even irradiation and maintain a constant temperature, the setup often includes a magnetic stirrer and a cooling fan. The reaction should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent quenching of the excited state of the photocatalyst by oxygen.

Diagram of a Typical Photocatalytic Experimental Setup:



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Caption: A schematic of a standard experimental setup for photocatalysis.

Experimental Protocols

Protocol 1: General Procedure for Decarboxylative Arylation of Carboxylic Acids with Aryl Halides

This protocol is adapted from the work of Doyle and MacMillan.^[2]

Materials:

- $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$
- Photocatalyst (e.g., $\text{Ir}[\text{dF}(\text{CF}_3)\text{ppy}]_2(\text{dtbbpy})\text{PF}_6$)
- Carboxylic acid
- Aryl halide (iodide or bromide)
- Base (e.g., iPr_2NEt)
- Tetrabutylammonium iodide (TBAI)
- Anhydrous, degassed solvent (e.g., 1,4-dioxane)
- Reaction vial
- Magnetic stir bar
- Blue LED light source (e.g., 390 nm)

Procedure:

- To a reaction vial charged with a magnetic stir bar, add the carboxylic acid (1.3 equiv), aryl halide (1.0 equiv), $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ (3 mol%), photocatalyst (3 mol%), iPr_2NEt (2.0 equiv), and TBAI (1.0 equiv).

- Evacuate and backfill the vial with an inert gas (e.g., nitrogen) three times.
- Add the anhydrous, degassed solvent (to achieve a concentration of ~0.05 M with respect to the aryl halide).
- Stir the reaction mixture and irradiate with a blue LED light source at room temperature for 24 hours.
- Upon completion, the reaction mixture can be concentrated and purified by flash column chromatography on silica gel.

Protocol 2: General Procedure for the Coupling of 1,4-Dihydropyridines with Aryl Halides

This protocol is based on the work of Molander and Gutiérrez-Bonet.^[3]

Materials:

- $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$
- Photocatalyst (e.g., 4CzIPN)
- 1,4-Dihydropyridine
- Aryl halide (bromide)
- Anhydrous, degassed solvent (e.g., acetone)
- Reaction vial
- Magnetic stir bar
- Blue LED light source

Procedure:

- In a reaction vial equipped with a magnetic stir bar, combine the 1,4-dihydropyridine (1.5 equiv), aryl halide (1.0 equiv), $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ (3-10 mol%), and photocatalyst (2

mol%).

- Evacuate and backfill the vial with an inert gas (e.g., argon) three times.
- Add the anhydrous, degassed solvent (to achieve a concentration of ~0.05 M with respect to the aryl halide).
- Stir the reaction mixture under irradiation with a blue LED light source at room temperature for 24 hours.
- After the reaction is complete, the solvent is removed under reduced pressure, and the residue is purified by flash column chromatography.

Data Presentation

The following tables summarize the performance of $[\text{Ni}(\text{dtbbpy})(\text{H}_2\text{O})_4]\text{Cl}_2$ in representative catalytic reactions.

Table 1: Decarboxylative Arylation of Various Carboxylic Acids with Aryl Iodides^[2]

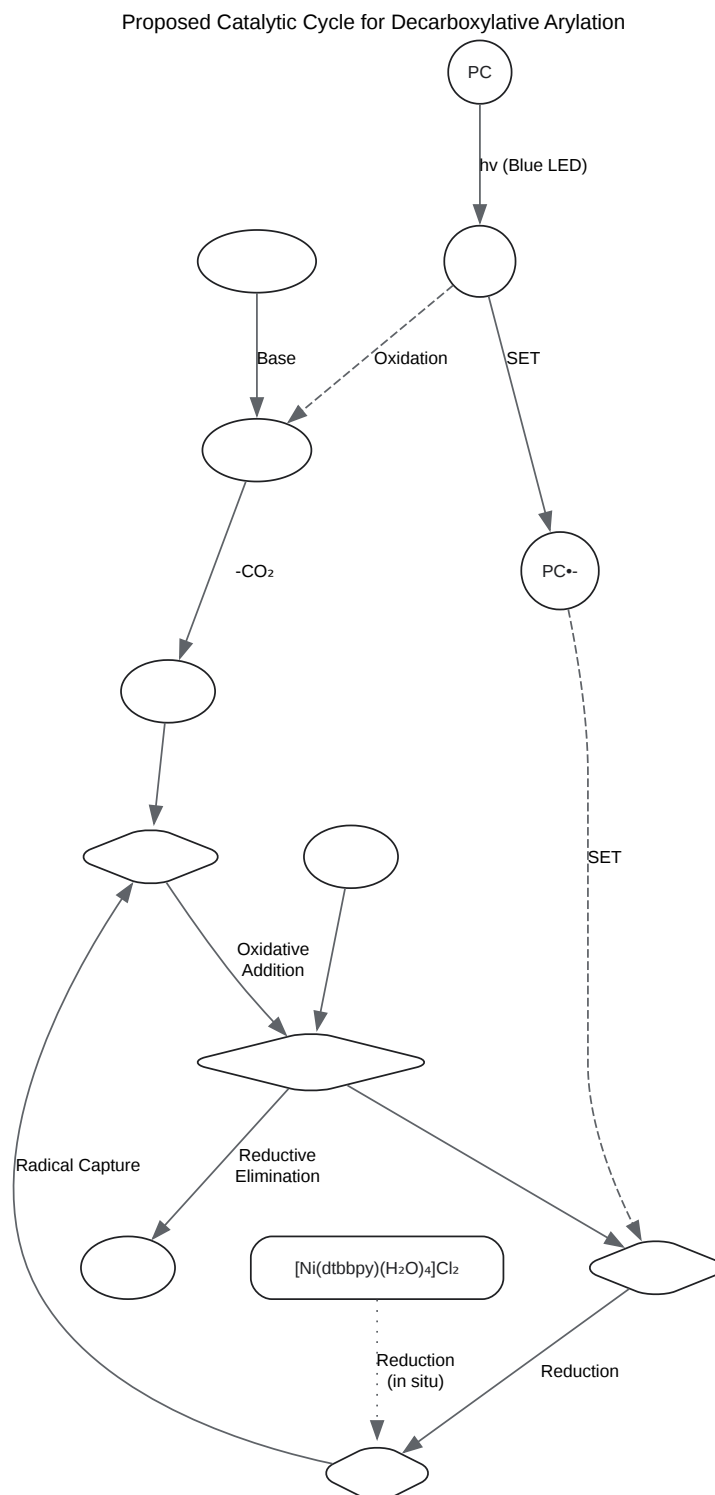
Entry	Carboxylic Acid	Aryl Iodide	Product	Yield (%)
1	2-Phenoxyacetic acid	1-Chloro-3-iodo-5-(trifluoromethyl)benzene	2-(3-Chloro-5-(trifluoromethyl)phenyl)ethan-1-one	85
2	Cyclohexanecarboxylic acid	1-Iodo-4-nitrobenzene	4-Cyclohexyl-1-nitrobenzene	78
3	Pivalic acid	1-Iodo-3,5-dimethylbenzene	1,3-Dimethyl-5-(tert-butyl)benzene	92
4	1-Adamantanecarboxylic acid	Methyl 4-iodobenzoate	Methyl 4-(1-adamantyl)benzoate	88

Table 2: Coupling of 1,4-Dihydropyridines with Various Aryl Bromides^[3]

Entry	1,4-Dihydropyridine	Aryl Bromide	Product	Yield (%)
1	N-Phenyl-1,4-dihydropyridine	4-Bromoacetophenone	1-(4-(Phenylmethyl)phenyl)ethan-1-one	91
2	N-Benzyl-1,4-dihydropyridine	4-Bromobenzonitrile	4-(Benzyl)benzonitrile	85
3	N-Isopropyl-1,4-dihydropyridine	Methyl 4-bromobenzoate	Methyl 4-(isopropyl)benzoate	76
4	N-Cyclohexyl-1,4-dihydropyridine	1-Bromo-4-fluorobenzene	1-Cyclohexyl-4-fluorobenzene	82

Catalytic Cycle

The proposed catalytic cycle for the Ni/photoredox dual-catalyzed decarboxylative arylation is depicted below. The cycle is initiated by the excitation of the photocatalyst (PC) with visible light. The excited photocatalyst then oxidizes the carboxylate to generate a radical, which undergoes decarboxylation. This alkyl radical is then captured by a Ni(0) species, which is generated in situ from the Ni(II) precatalyst. The resulting Ni(II) intermediate undergoes oxidative addition with the aryl halide to form a Ni(III) species, followed by reductive elimination to afford the final product and regenerate the active Ni(I) catalyst.



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Caption: A simplified representation of the Ni/photoredox dual catalytic cycle.

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